

Application of Dimethyl Sulfoxide (DMSO) in Chlorophyll b Extraction

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Compound of Interest

Compound Name: C55H70MgN4O6

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Application Notes

Dimethyl sulfoxide (DMSO) is a potent and versatile solvent widely employed in the extraction of chlorophylls from various plant tissues, algae, and cyanobacteria.^{[1][2]} Its application offers several advantages over traditional methods that utilize solvents like acetone or ethanol, primarily by eliminating the need for mechanical disruption, such as grinding or homogenization, for many types of samples.^{[1][2]} This simplifies and accelerates the extraction process, making DMSO a valuable tool for high-throughput analysis.^[1]

The primary mechanism of action for DMSO in chlorophyll extraction is its ability to penetrate cell membranes and denature proteins, thereby releasing pigments from the chloroplasts.^[2] This method is particularly effective for complete chlorophyll extraction from higher plants.^[2] Furthermore, chlorophyll extracts in DMSO have shown greater stability during storage compared to acetone extracts.^[2]

Despite its advantages, there are considerations to be made when using DMSO. The extraction process can be sensitive to temperature fluctuations, and prolonged incubation times may be necessary for complete extraction from certain types of tissues, depending on their anatomical

and morphological characteristics.[1][2] Additionally, DMSO is a strong, aggressive solvent, and appropriate safety precautions, such as avoiding skin contact, should be taken.[3]

Quantitative Data Summary

The efficiency of chlorophyll extraction using DMSO has been compared with other solvents in various studies. The following tables summarize the comparative quantitative data.

Table 1: Comparison of Total Chlorophyll (a+b) Extraction Efficiency

Solvent	Relative Efficiency	Notes	Source
DMSO	High	Comparable to 96% ethanol; no significant difference observed.	[1]
96% Ethanol	High	Comparable to DMSO; no significant difference observed.	[1]
Acetone	Lower	DMSO was found to be more effective than acetone, especially at low chlorophyll concentrations.	[2]

Table 2: Extraction Efficiency of a Single vs. Multiple Extractions with DMSO

Extraction Step	Percentage of Total Chlorophyll a+b Extracted	Source
First Extraction	~80%	[1]
Second Extraction	~15-18%	[1]
Third Extraction	Negligible	[1]

Experimental Protocols

Below are detailed protocols for the extraction of chlorophyll b using DMSO, adapted from established methodologies.

Protocol 1: Standard DMSO Extraction for Leaf Tissue

This protocol is adapted from the methods described by Hiscox and Israelstam (1979) and Richardson et al. (2002).[4]

Materials:

- Fresh leaf tissue
- Dimethyl sulfoxide (DMSO), analytical grade
- 2 mL Eppendorf tubes
- Water bath or incubator set to 65°C
- Spectrophotometer
- Cuvettes

Procedure:

- Weigh approximately 10 mg of fresh leaf tissue and place it into a 2 mL Eppendorf tube.
- Add 700 μ L of pre-heated (65°C) DMSO to the tube.
- Incubate the tube at 65°C for 30 minutes. The tissue should become pale or white.
- After incubation, add an additional 300 μ L of DMSO to bring the total volume to 1 mL.
- Vortex the tube to mix the contents thoroughly.
- Transfer the supernatant to a clean cuvette.
- Measure the absorbance of the extract at 645 nm and 663 nm using a spectrophotometer. Use pure DMSO as a blank to zero the instrument.

- Calculate the concentration of chlorophyll b using Arnon's equation.[\[4\]](#)[\[5\]](#)

Arnon's Equation for Chlorophyll b: Chlorophyll b (mg/g fresh weight) = $[(22.9 * A_{645}) - (4.68 * A_{663})] * (V / (1000 * W))$ [\[4\]](#)

Where:

- A_{645} = Absorbance at 645 nm
- A_{663} = Absorbance at 663 nm
- V = Final volume of the extract in mL
- W = Fresh weight of the sample in grams

Protocol 2: Modified DMSO Extraction for Phytoplankton

This protocol is a modified procedure for extracting chlorophyll from phytoplankton filtered onto glass fiber filters.

Materials:

- Phytoplankton sample collected on a glass fiber filter
- Dimethyl sulfoxide (DMSO), analytical grade
- 90% Acetone
- Centrifuge tubes (15 mL)
- Water bath or incubator set to 65°C
- Spectrophotometer
- Cuvettes

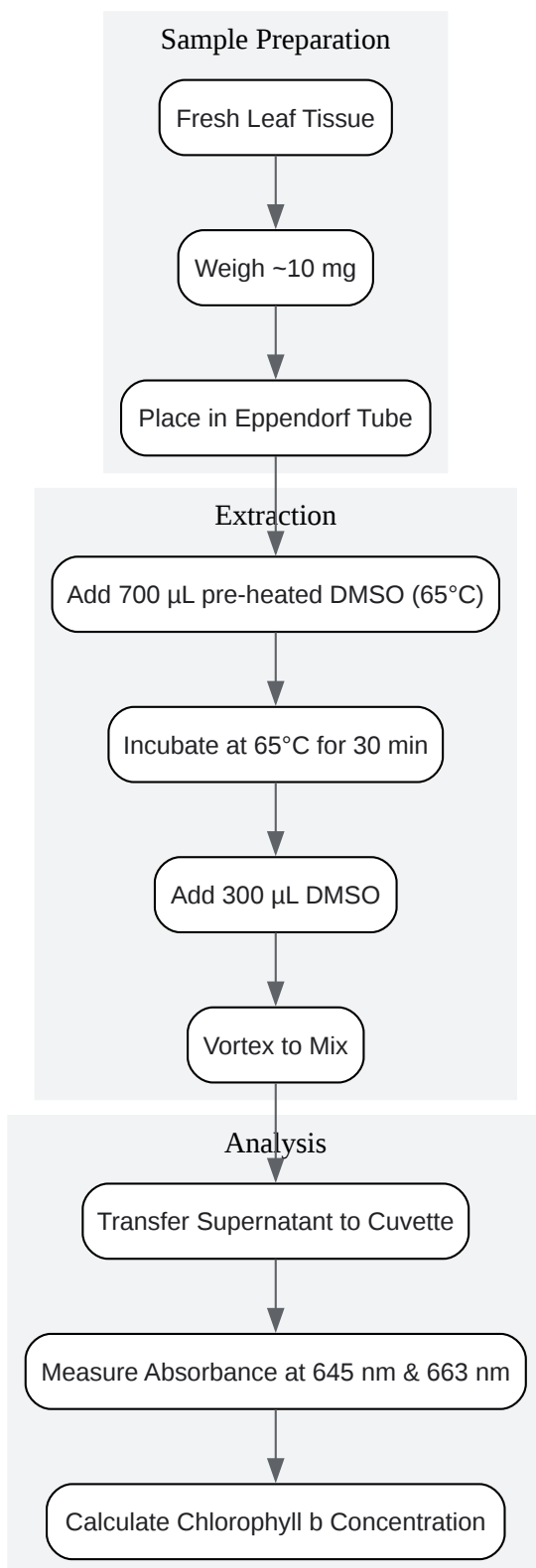
Procedure:

- Place the glass fiber filter with the phytoplankton sample into a 15 mL centrifuge tube.

- Add 4 mL of DMSO to the tube.
- Heat the tube at 65°C for 10 minutes.[\[6\]](#)
- After heating, add 6 mL of 90% acetone to the tube.
- Centrifuge the sample to pellet the filter and any cellular debris.
- Carefully transfer the supernatant to a cuvette.
- Measure the absorbance at 645 nm and 663 nm against a blank of the DMSO/acetone mixture.
- Calculate the chlorophyll b concentration using the appropriate equations for mixed solvents if available, or Arnon's equations as an approximation.

Visualizations

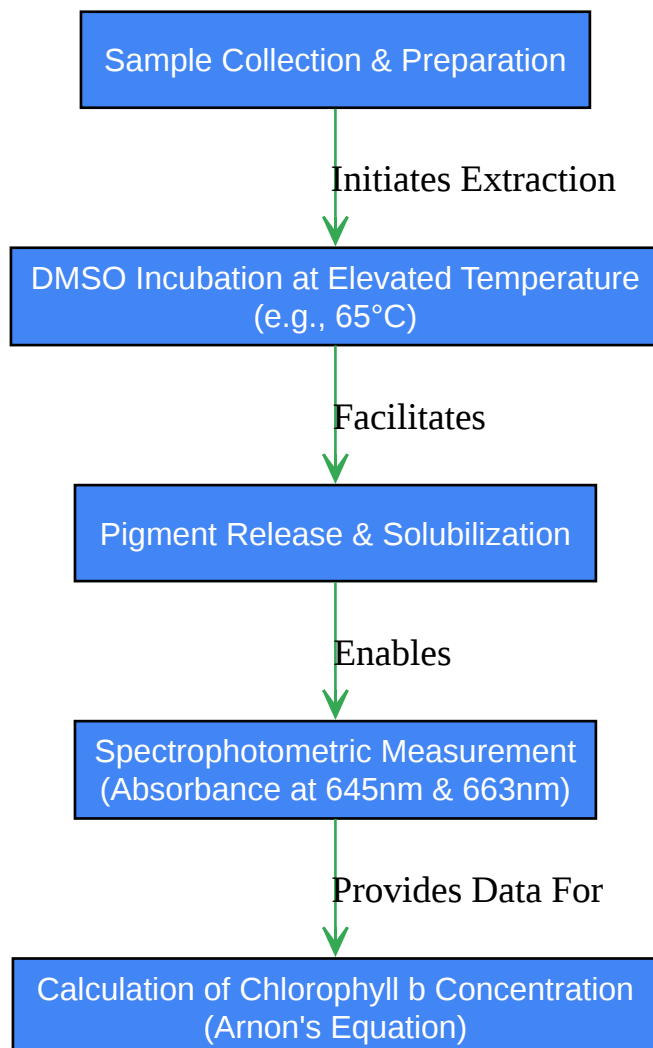
Experimental Workflow for Chlorophyll b Extraction using DMSO



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Caption: Workflow for DMSO-based chlorophyll b extraction from leaf tissue.

Logical Relationship of Key Steps



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Caption: Key steps and their logical flow in chlorophyll b quantification.

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